

# Understanding the evolution of theta-defensins and Retrocyclin-101

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## Compound of Interest

Compound Name: Retrocyclin-101

Cat. No.: B12383673

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## The Evolutionary Trajectory of Theta-Defensins

Theta-defensins ( $\theta$ -defensins) are a distinct subfamily of mammalian antimicrobial peptides, structurally unique as the only known cyclic peptides of animal origin.<sup>[1][2]</sup> Their evolutionary path is a fascinating example of gene mutation, duplication, and subsequent inactivation in certain primate lineages.

## Origin from Alpha-Defensins

Phylogenetic analyses show that  $\theta$ -defensins arose in Old World monkeys approximately 40 million years ago from pre-existing  $\alpha$ -defensin genes.<sup>[1][3][4]</sup> This evolutionary leap involved the truncation of an ancestral  $\alpha$ -defensin gene into two halves.<sup>[4][5]</sup> While  $\beta$ -defensins are considered the ancestors of all primate defensins, the  $\alpha$ -defensins gave rise to the novel  $\theta$ -defensin structure.<sup>[1][6]</sup>

## Unique Biosynthesis: A Tale of Two Genes

The biogenesis of  $\theta$ -defensins is exceptionally unusual. It involves the post-translational head-to-tail ligation of two different 9-amino-acid peptides (nonapeptides).<sup>[2][7]</sup> Each of these nonapeptides is derived from a separate precursor protein encoded by a distinct, truncated gene.<sup>[2][5]</sup> This binary ligation process creates the mature, cyclic 18-residue peptide.<sup>[4][7]</sup> For example, in rhesus macaques, precursors from two genes (RTD-1 and RTD-2) can combine to form three different mature  $\theta$ -defensins: two homodimers and one heterodimer.<sup>[4]</sup>

Figure 1. Biosynthesis of Theta-Defensins

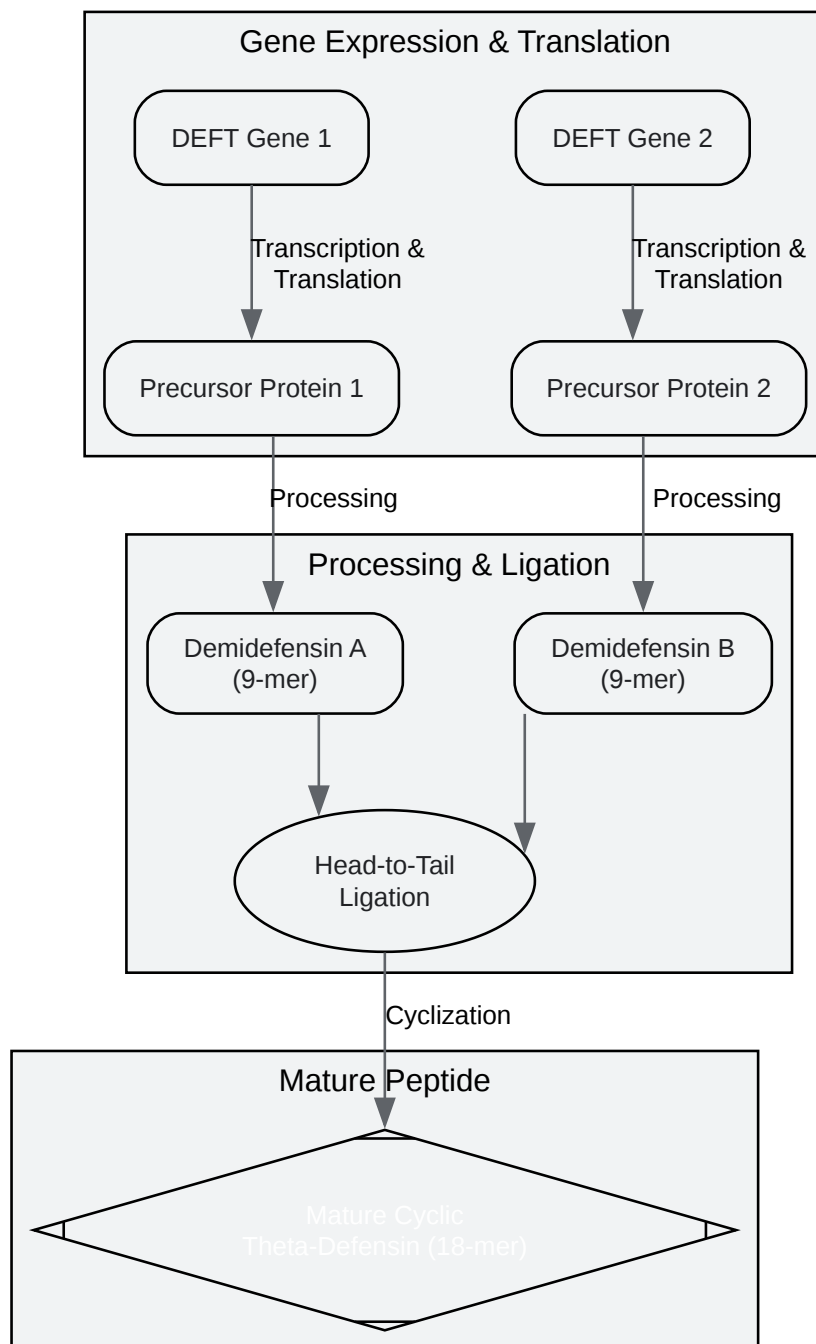
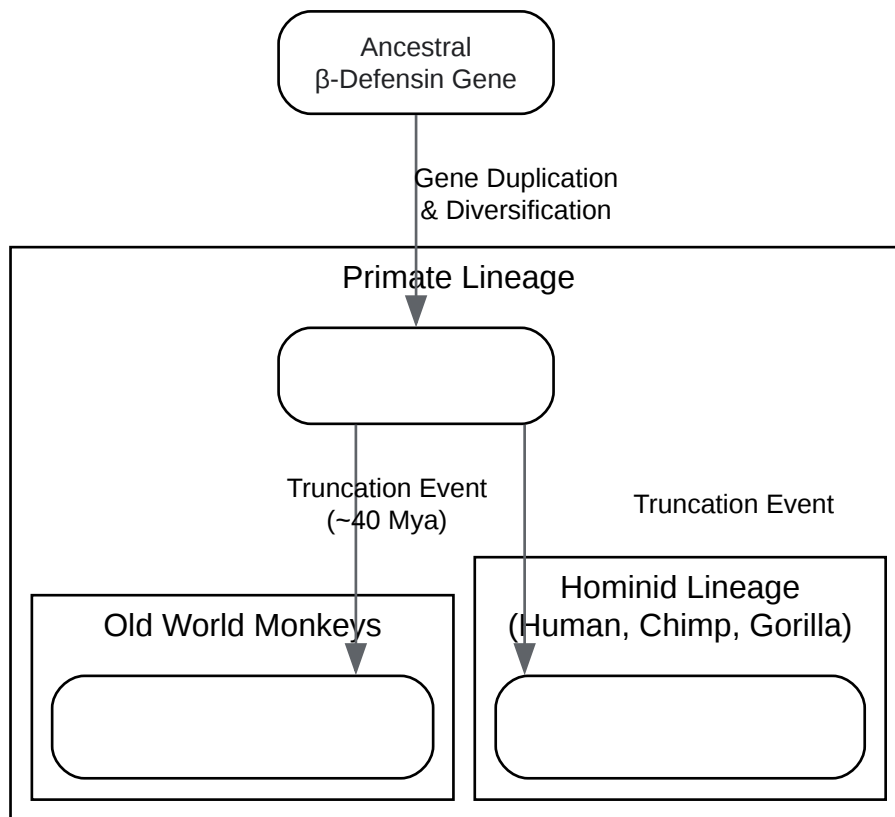
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Figure 1. Biosynthesis of Theta-Defensins

## Inactivation in Hominids and the Birth of a "Pseudogene"

While Old World monkeys and some apes like orangutans retain intact genes for producing  $\theta$ -defensins, the lineage leading to humans, chimpanzees, bonobos, and gorillas experienced a crucial mutation.<sup>[3][4][8]</sup> A single point mutation introduced a premature stop codon in the signal sequence of all human  $\theta$ -defensin genes (termed pseudogenes, or  $\psi$ DEFT).<sup>[1][2][6][8]</sup> Although these pseudogenes are transcribed into mRNA in tissues like bone marrow and the spleen, the stop codon prevents their translation into precursor proteins.<sup>[3][9]</sup> Consequently, humans and their closest ape relatives do not naturally produce  $\theta$ -defensins.<sup>[1][6]</sup>

Figure 2. Evolutionary Divergence of Theta-Defensins



Premature Stop Codon  
(Translation Blocked)

Figure 3. Mechanism of RC-101 HIV-1 Entry Inhibition

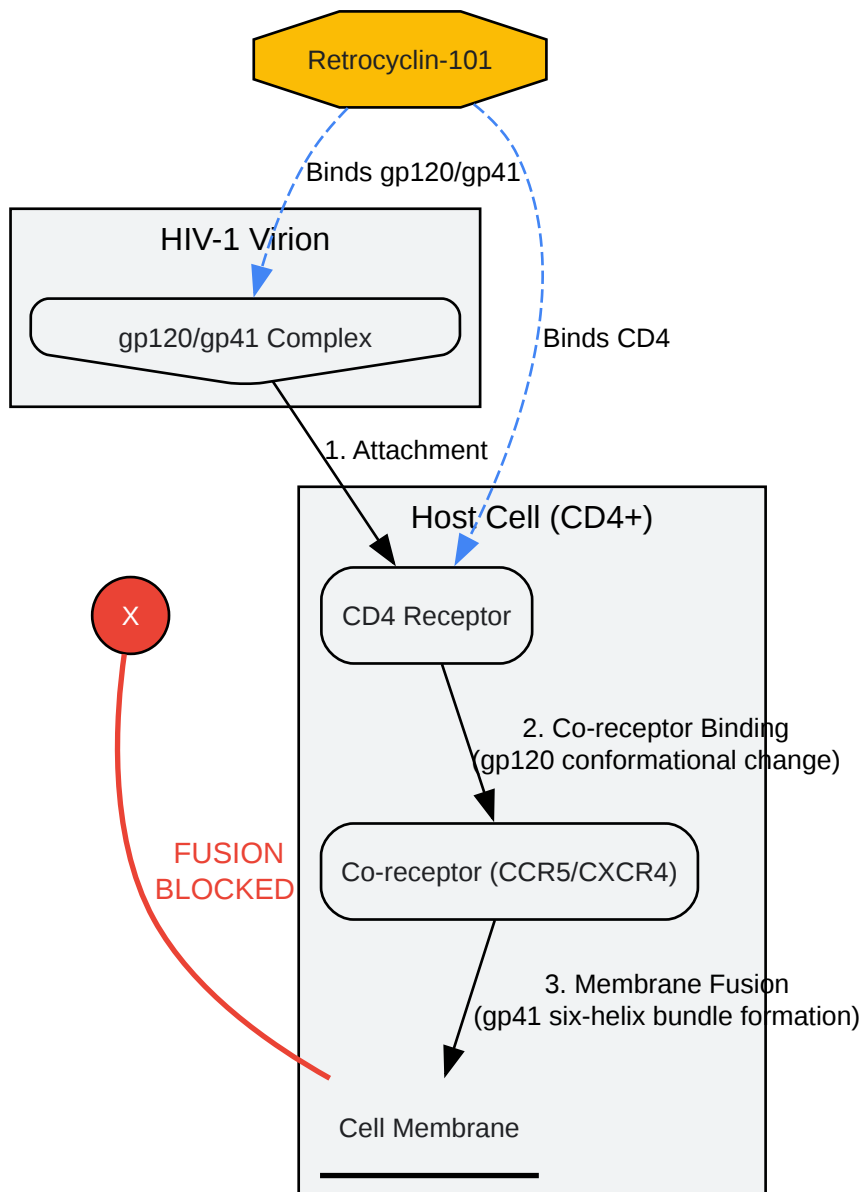
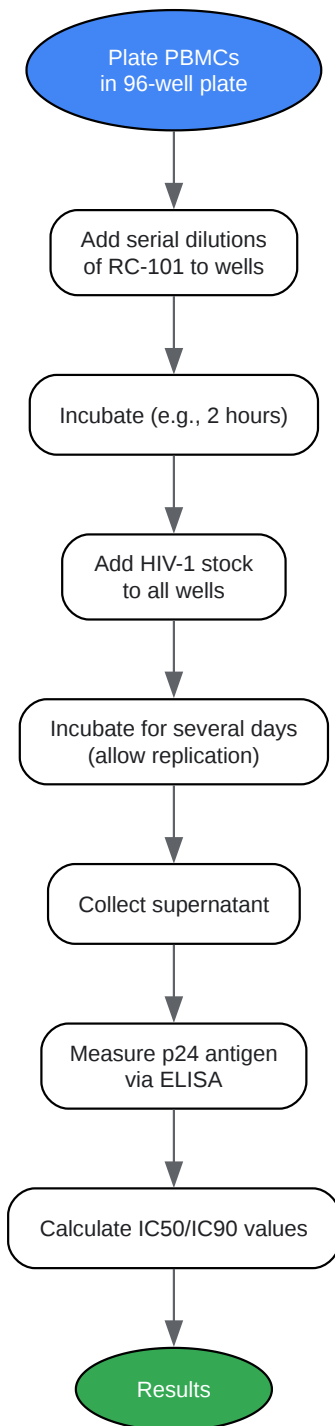


Figure 4. Workflow for In Vitro Antiviral Assay

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